

# Bistrifluron solubility vapour pressure Henry's law constant

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## Compound Focus: Bistrifluron

CAS No.: 201593-84-2

Cat. No.: S645372

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## Physicochemical Properties of Bistrifluron

The table below summarizes the core physicochemical data for **Bistrifluron**, which is crucial for understanding its environmental behavior.

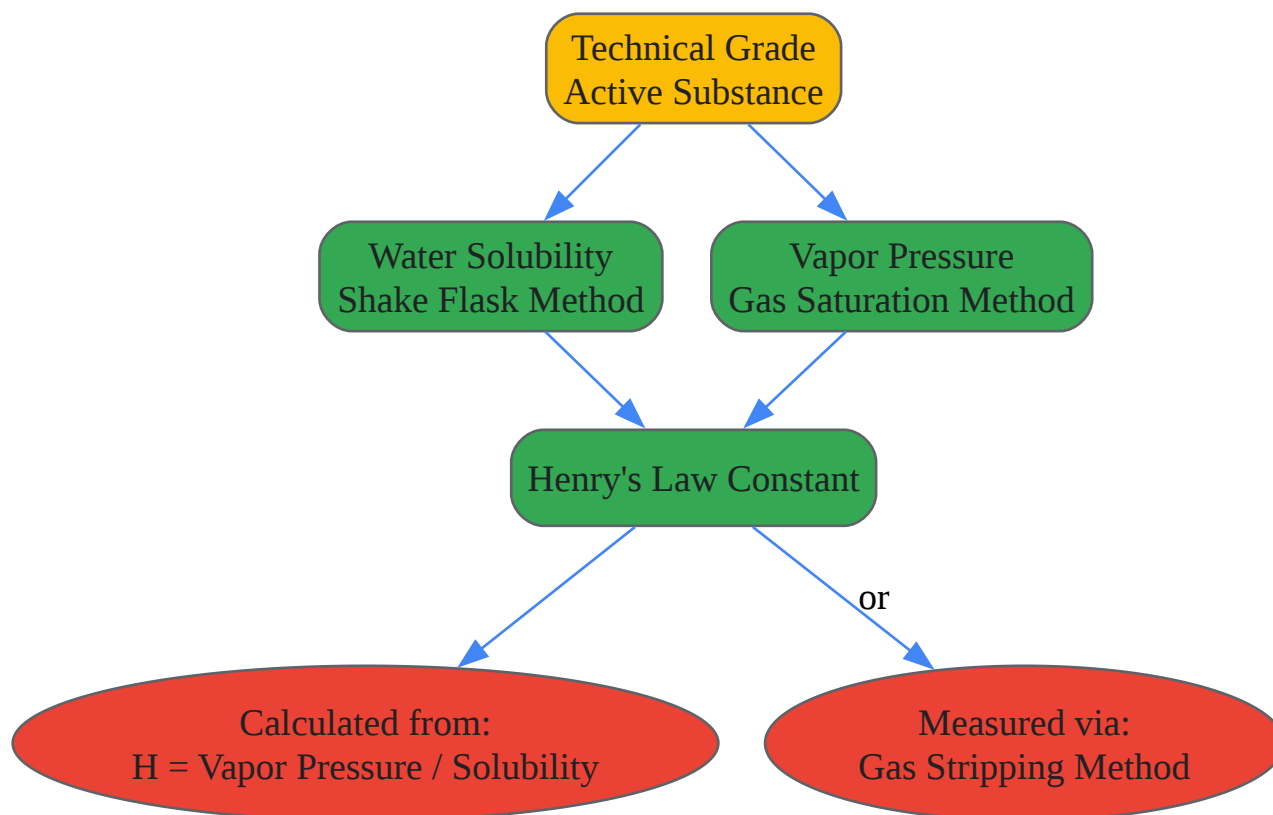
Property	Value	Conditions / Notes	Data Quality
Water Solubility	0.03 mg/L	At 20°C and pH 7	Verified data [1]
Vapor Pressure	0.0027 mPa	At 20°C	Unverified data from known source [1]
Henry's Law Constant	0.04 Pa·m <sup>3</sup> /mol	At 25°C	Unverified data from known source [1]
Octanol-Water Partition Coefficient (Log P)	5.74	At 20°C	Verified data [1]

These properties indicate that **Bistrifluron** has **low solubility in water, low volatility, and is non-volatile** based on its Henry's Law constant [1]. The high Log P value suggests a strong potential to bind to soil and

organic matter, with a noted concern for bioaccumulation [1].

## General Guidance on Experimental Determination

While the search results do not provide detailed methodologies for **Bistrifluron** specifically, they point to standard techniques used for these measurements. The following diagram outlines a general workflow for characterizing these properties.



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### Water Solubility: Shake-Flask Method

This is a standard approach for determining the solubility of poorly soluble compounds like **Bistrifluron** [1].

- **Principle:** An excess of the solute is added to a solvent and shaken vigorously to reach equilibrium at a constant temperature.

- **Key Steps:** The suspension is filtered, and the concentration of the solute in the saturated solution is quantified using a sensitive analytical technique, such as **High-Performance Liquid Chromatography (HPLC)** with UV or mass spectrometric detection.
- **Considerations for Bistrifluron:** Due to its very low solubility (0.03 mg/L), a relatively large mass of the pure compound would be needed, and the analytical method must be highly sensitive.

## Vapor Pressure: Gas Saturation Method

This method is suitable for compounds with very low vapor pressure, such as **Bistrifluron** [1].

- **Principle:** A slow stream of inert gas is passed through a tube containing the compound coated on an inert support. The compound saturates the gas stream.
- **Key Steps:** The vapor is then collected in a trap, and the amount of compound is analyzed (e.g., by GC-MS or HPLC). The vapor pressure is calculated from the mass collected, the gas flow rate, and the temperature.
- **Considerations for Bistrifluron:** The extremely low vapor pressure makes this a challenging measurement, requiring precise control and highly sensitive detection.

## Henry's Law Constant: Calculated and Experimental Methods

As indicated in the database, Henry's Law Constant can be derived or measured directly [1].

- **Calculation Method:** The constant can be **estimated from the ratio of vapor pressure to water solubility**, as shown in the workflow diagram. This requires high-quality, experimentally determined values for both properties [1] [2].
- **Direct Measurement (Gas Stripping):** In this method, a stream of inert gas is bubbled through an aqueous solution of the compound. The rate at which the compound is stripped from the water and collected in a trap is used to calculate the Henry's Law Constant.

## Important Notes for Researchers

- **Data Gaps:** The search results confirm a lack of detailed, publicly available experimental protocols specifically for **Bistrifluron**. The values in the Pesticide Properties Database are likely derived from proprietary regulatory studies submitted by manufacturers [1].
- **"Forever Chemical" Alert:** The database flags **Bistrifluron** as a **"Forever Chemical"** due to its high bioaccumulation potential ( $\text{Log } P \geq 5$ ) [1]. This is a critical consideration for its environmental safety profile.

- **Analytical Techniques:** For residue analysis of pesticides in complex matrices, modern labs often use techniques like **UHPLC-MS/MS (Ultra-High Performance Liquid Chromatography coupled with tandem Mass Spectrometry)** and the **QuEChERS** sample preparation method, as seen in studies on other insecticides [3]. These methods could be adapted for analyzing **Bistrifluron** in experimental setups.

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## References

1. Bistrifluron (Ref: DBI-3204) - AERU - University of Hertfordshire [[sitem.herts.ac.uk](http://sitem.herts.ac.uk)]
2. Henry's Law - Chemistry LibreTexts [[chem.libretexts.org](http://chem.libretexts.org)]
3. Dissipation Kinetics and the Pre-Harvest Residue Limits of ... [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]

To cite this document: Smolecule. [Bistrifluron solubility vapour pressure Henry's law constant].

Smolecule, [2026]. [Online PDF]. Available at:

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